

# Dapsone-13C12 stability comparison different solvents

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Dapsone-13C12

Cat. No.: S14392299

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## Commercial Availability of Dapsone-13C12 Solutions

Commercial suppliers typically offer **Dapsone-13C12**, a stable isotope-labeled analog used as an internal standard, prepared in methanol solution. The table below summarizes the available product information:

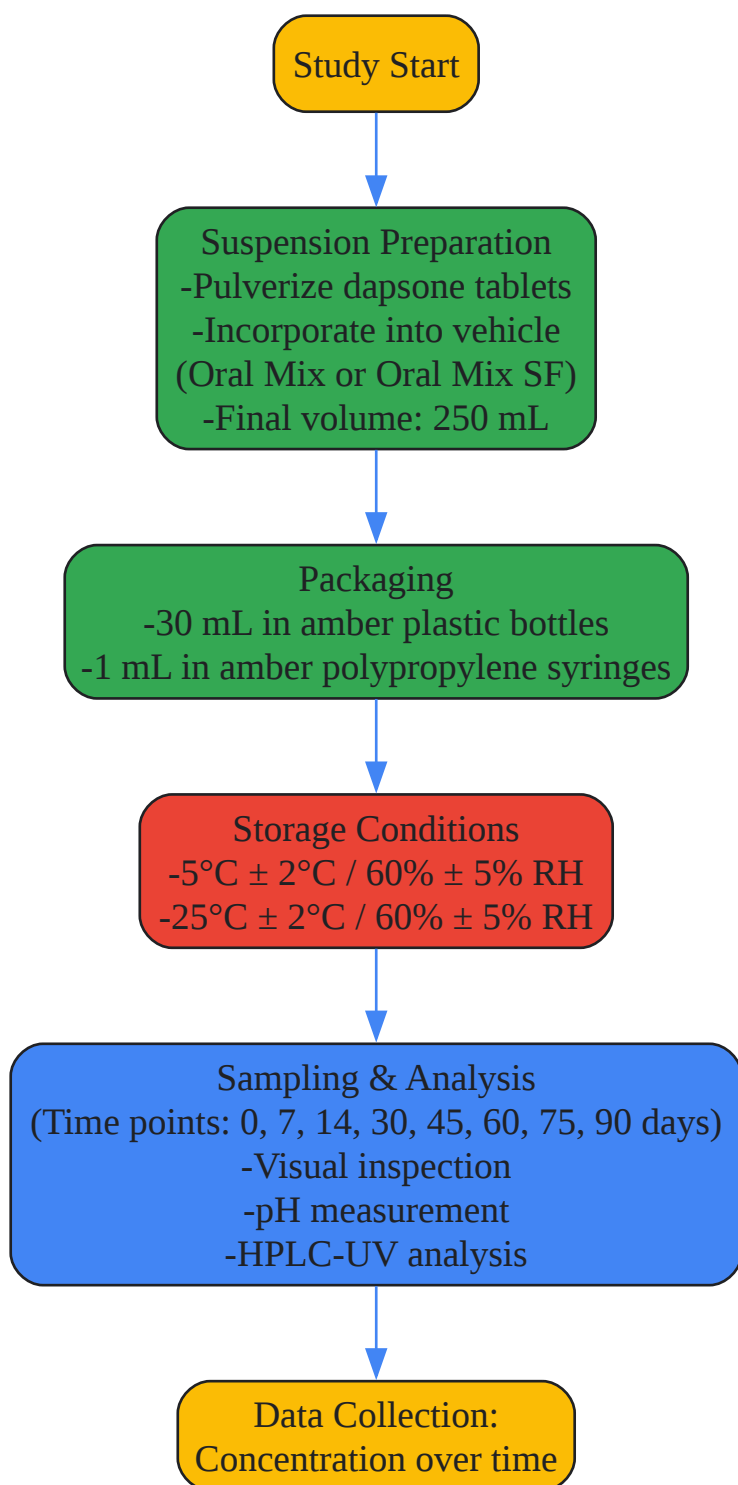
Supplier	Product Form	Concentration	Solvent	Storage Condition
Achemtek [1]	Solution	100 µg/mL	Methanol	Ice Bag Transportation
HPC Standards [2] [3]	Solution & Solid	100 µg/mL (Solution) & Solid	Methanol (Solution)	4°C
MedChemExpress [4]	Solid	Solid (Powder)	N/A	Under recommended conditions

The provided safety data for the solid form of 13C12-Dapsone indicates it is stable under recommended storage conditions but is **incompatible with oxidizing agents, reducing agents, and water** [3]. This suggests that the chemical stability of the compound is highly dependent on its environment.

## Stability Data for Unlabeled Dapsone in Formulations

Although not a direct comparison for **Dapsone-13C12**, research on unlabeled dapsone provides insight into its stability behavior in different media. One study investigated the stability of dapsone compounded into oral suspensions in two vehicles, Oral Mix and Oral Mix SF, stored in amber plastic bottles and syringes at 5°C and 25°C [5].

The experimental protocol for this stability study can be summarized as follows:



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The key stability findings from this study over a 90-day period are summarized below. Stability was defined as retaining **90% or more of the initial concentration** [5].

Formulation Vehicle	Packaging	Storage Temperature	Stability Outcome	Key Findings
Oral Mix	Amber Bottles & Syringes	5°C (41°F)	Stable	Concentration remained ≥90% for 90 days [5].
Oral Mix	Amber Bottles & Syringes	25°C (77°F)	Unstable	Concentration fell below 90% after 7 days; degraded to ~77-80% by day 90 [5].
Oral Mix SF	Amber Bottles & Syringes	5°C (41°F)	Stable	Concentration remained ≥90% for 90 days [5].

## How to Approach Stability Assessment for Dapsone-13C12

Since direct data is unavailable, here is a practical approach to determine the stability of **Dapsone-13C12** in your chosen solvent:

- **Follow Supplier Instructions:** For its intended use as an internal standard, the supplier's recommendation of a **100 µg/mL solution in methanol, stored at 4°C**, is the most validated and reliable starting point [1] [2].
- **Conduct Empirical Testing:** If you must use a different solvent, you can adapt the experimental protocol from the cited research. The core methodology involves:
  - **Prepare** your **Dapsone-13C12** solutions in the solvents of choice.
  - **Store** them under controlled conditions (e.g., 4°C, 25°C).
  - **Analyze** the concentration at set time points using a stability-indicating method like **HPLC-UV** or **LC-MS** [5].
- **Understand the Role of the Compound:** Remember that **Dapsone-13C12** is an **internal standard**. Its primary requirement is to be stable and pure for the duration of your analytical run. The supplier's solution in methanol is specifically designed and quality-controlled to meet this need.

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## References

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2. 13C12-Dapsone Solution (Solvent: Methanol) | 1X1ML [hpc-standards.com]
3. 13C12-Dapsone | (13C)12H12N2O2S | 679533 [hpc-standards.us]
4. Dapsone-13C12 (4,4'-Diaminodiphenyl sulfone ... [medchemexpress.com]
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**Address:** Ontario, CA 91761, United States

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